

Sodium Glycerophosphate: A Key Component in M17 Media for Optimal Lactococcus Cultivation

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Compound of Interest

Compound Name: *Sodium glycerophosphate pentahydrate*
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Application Note & Protocol

Introduction

M17 medium, a cornerstone in the cultivation of *Lactococcus* species, owes much of its efficacy to the inclusion of sodium β -glycerophosphate. Originally developed from M16 medium in 1975 by Terzaghi and Sandine, the addition of this buffering agent proved instrumental in enhancing the growth of lactic streptococci.[1][2] These bacteria are known for their homofermentative metabolism, which produces significant amounts of lactic acid, leading to a rapid decrease in the pH of the culture medium.[2][3] A low pH can be detrimental to the health and growth of the bacteria, causing cellular injury and reducing recovery.[4][5][6] Sodium glycerophosphate acts as an effective buffer, maintaining the pH above 5.7, thereby creating a stable environment conducive to robust *Lactococcus* growth.[4][7][8] This document provides detailed application notes and protocols for the use of sodium glycerophosphate in M17 media for researchers, scientists, and professionals in drug development.

The Role of Sodium Glycerophosphate

The primary function of sodium glycerophosphate in M17 media is to provide buffering capacity.^{[2][9][10][11]} This is crucial for neutralizing the lactic acid produced by *Lactococcus* during lactose fermentation.^{[2][3]} By stabilizing the pH, sodium glycerophosphate allows for higher cell densities to be achieved.^[10]

An additional advantage of using glycerophosphate over other phosphate buffers is its inability to form a precipitate with calcium.^{[4][5][8]} This is particularly important for studies involving bacteriophages of lactic streptococci, where calcium is a necessary cofactor for plaque assays.^{[4][5][8]} Furthermore, the presence of disodium- β -glycerophosphate has been observed to inhibit the growth of some *Lactobacillus* species, making the medium more selective for *Lactococcus* and *Streptococcus thermophilus*.^{[1][5]}

M17 Media Composition

The composition of M17 media can vary slightly depending on the specific application (broth or agar) and the target strain. However, the core components remain consistent. The following tables summarize typical compositions for M17 broth and M17 agar.

Table 1: Typical Composition of M17 Broth

Component	Concentration (g/L)
Pancreatic Digest of Casein	5.0
Soy Peptone	5.0
Beef Extract	5.0
Yeast Extract	2.5
Ascorbic Acid	0.5
Magnesium Sulfate	0.25
Disodium β -glycerophosphate	19.0
Lactose	5.0

Note: The final pH of the medium should be approximately 7.1 ± 0.2 at 25°C.^[2]

Table 2: Typical Composition of M17 Agar

Component	Concentration (g/L)
Pancreatic Digest of Casein	5.0
Soy Peptone	5.0
Beef Extract	5.0
Yeast Extract	2.5
Ascorbic Acid	0.5
Magnesium Sulfate	0.25
Disodium β -glycerophosphate	19.0
Lactose	5.0
Agar	10.0 - 15.0

Note: The final pH of the medium should be approximately 7.1 ± 0.2 at 25°C.[\[2\]](#)

Experimental Protocols

Preparation of M17 Broth

This protocol describes the preparation of 1 liter of M17 broth.

Materials:

- Pancreatic Digest of Casein
- Soy Peptone
- Beef Extract
- Yeast Extract
- Ascorbic Acid

- Magnesium Sulfate
- Disodium β -glycerophosphate
- Lactose
- Distilled or deionized water
- 1 L volumetric flask
- Stir plate and stir bar
- Autoclave
- Sterile bottles or tubes

Procedure:

- Dissolve Components: To 950 mL of distilled or deionized water, add the following components according to the concentrations listed in Table 1: Pancreatic Digest of Casein, Soy Peptone, Beef Extract, Yeast Extract, Ascorbic Acid, Magnesium Sulfate, and Disodium β -glycerophosphate.
- Heat and Stir: Gently heat the solution while stirring until all components are completely dissolved.[\[1\]](#)
- Add Carbohydrate: In a separate container, prepare a 10% (w/v) lactose solution and filter-sterilize it.
- Adjust Volume and pH: Cool the medium to room temperature and adjust the final volume to 1 liter with distilled or deionized water. The pH should be approximately 7.1-7.2.[\[12\]](#)
- Sterilization: Dispense the medium into appropriate containers (e.g., flasks, tubes) and sterilize by autoclaving at 121°C for 15 minutes.[\[1\]](#)[\[11\]](#)
- Aseptic Addition of Lactose: After the autoclaved medium has cooled to approximately 50°C, aseptically add 50 mL of the sterile 10% lactose solution to the 950 mL of basal medium.[\[1\]](#) Mix well.

- Storage: Store the prepared M17 broth at 2-8°C in the dark.

Preparation of M17 Agar

This protocol describes the preparation of 1 liter of M17 agar.

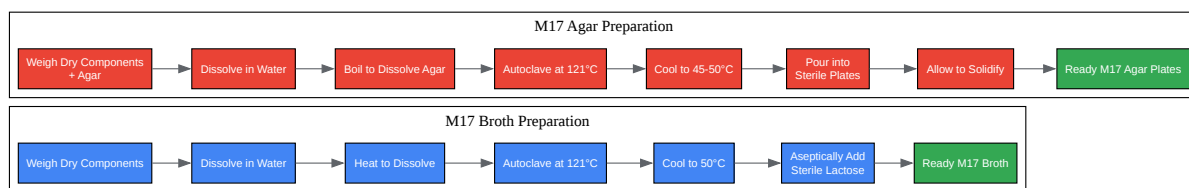
Materials:

- All components for M17 broth (as listed above)
- Agar
- Sterile Petri dishes

Procedure:

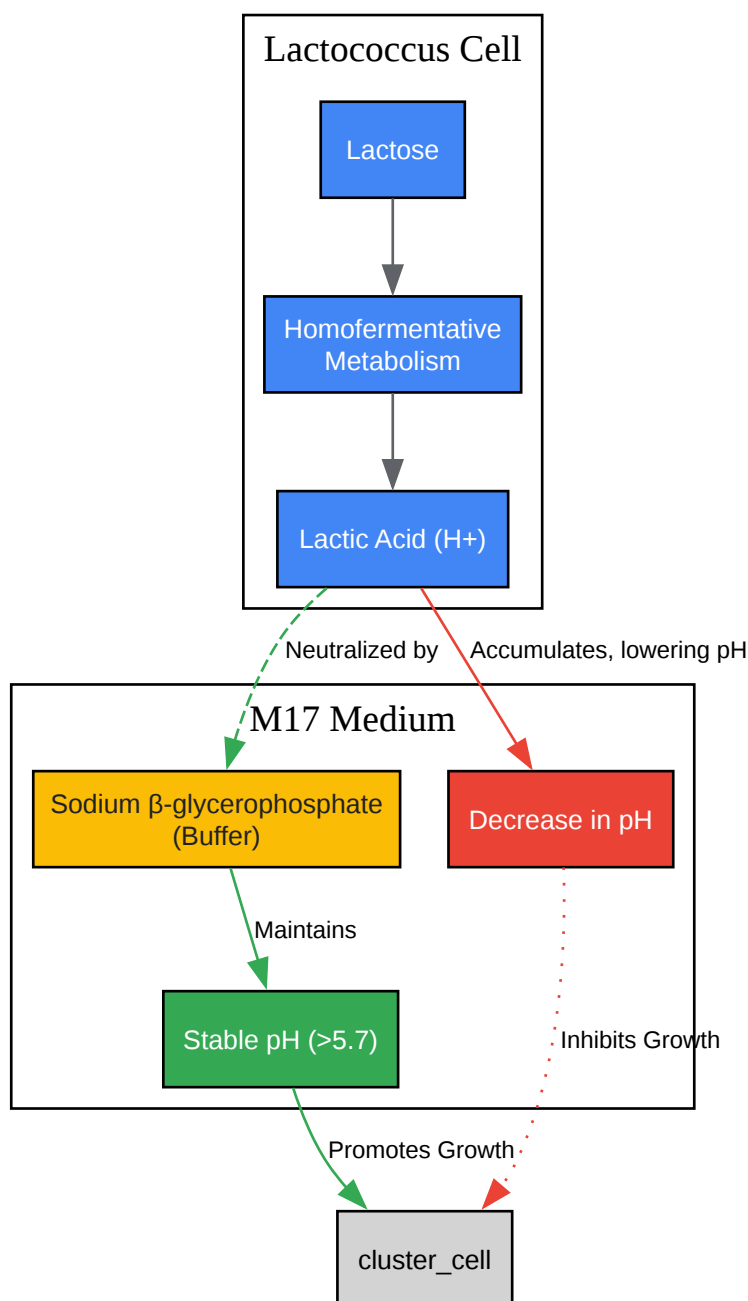
- Dissolve Components: To 1 liter of distilled or deionized water, add all the powdered components for M17 broth as well as the agar, according to the concentrations in Table 2.
- Heat and Stir: Heat the mixture to boiling with frequent agitation to ensure complete dissolution of the agar.^{[1][6]}
- Sterilization: Sterilize the medium by autoclaving at 121°C for 15 minutes.^[6]
- Cooling: Allow the autoclaved medium to cool to 45-50°C in a water bath.
- Pouring Plates: Aseptically pour the molten agar into sterile Petri dishes and allow them to solidify at room temperature.
- Storage: Store the prepared M17 agar plates at 2-8°C in a sealed container to prevent drying.

Visualizations



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Caption: Workflow for the preparation of M17 broth and M17 agar.



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Caption: Buffering action of sodium glycerophosphate in M17 media.

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